

Essential Safety and Logistical Information for Handling Strontium

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Compound of Interest

Compound Name: Strontium

Cat. No.: B1235701

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For researchers, scientists, and drug development professionals, the proper handling of chemical reagents is paramount to ensuring a safe and compliant operational environment. This guide provides essential, immediate safety and logistical information for handling **strontium**, including personal protective equipment (PPE), step-by-step operational plans, and disposal guidelines.

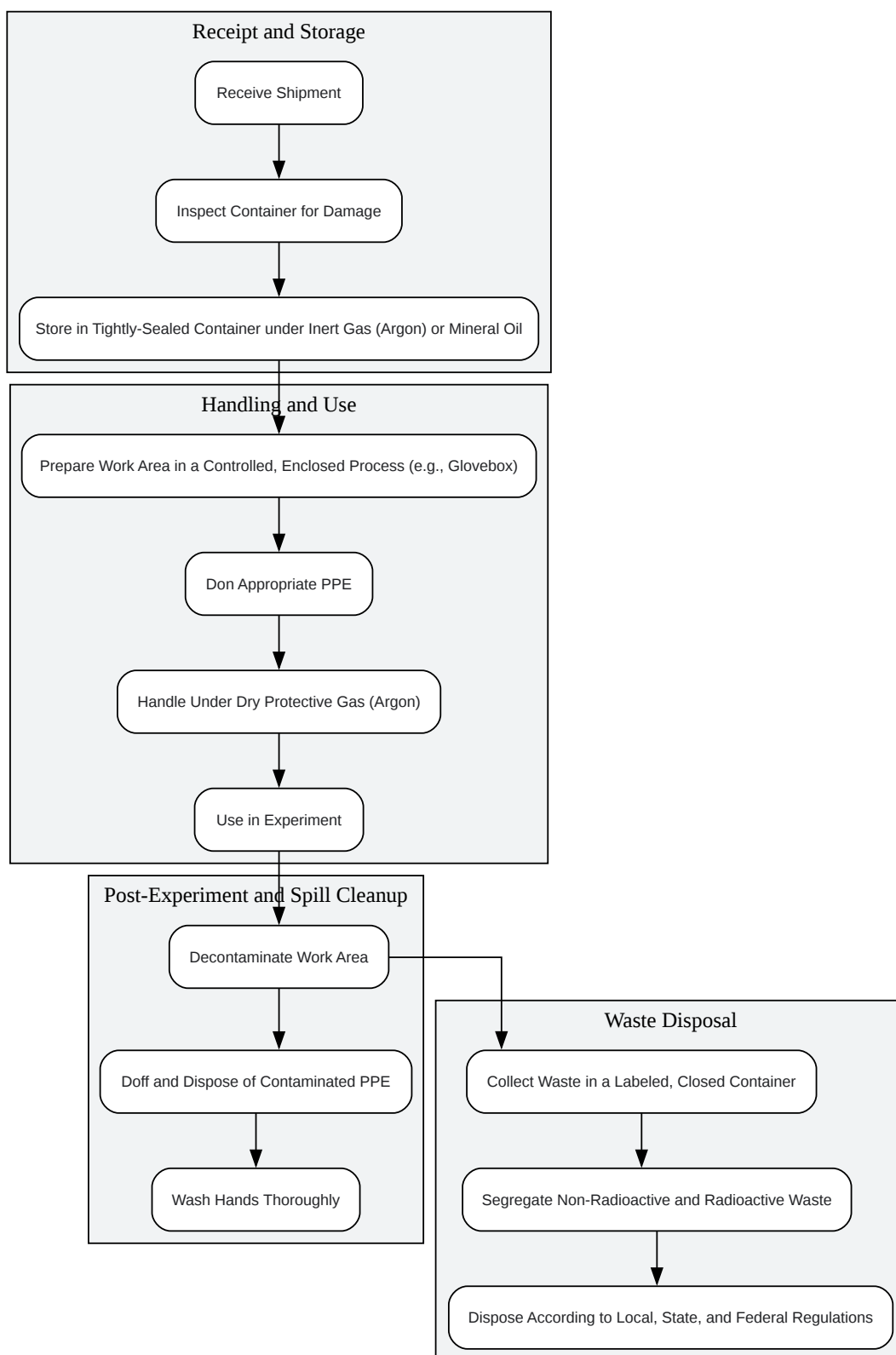
Personal Protective Equipment (PPE)

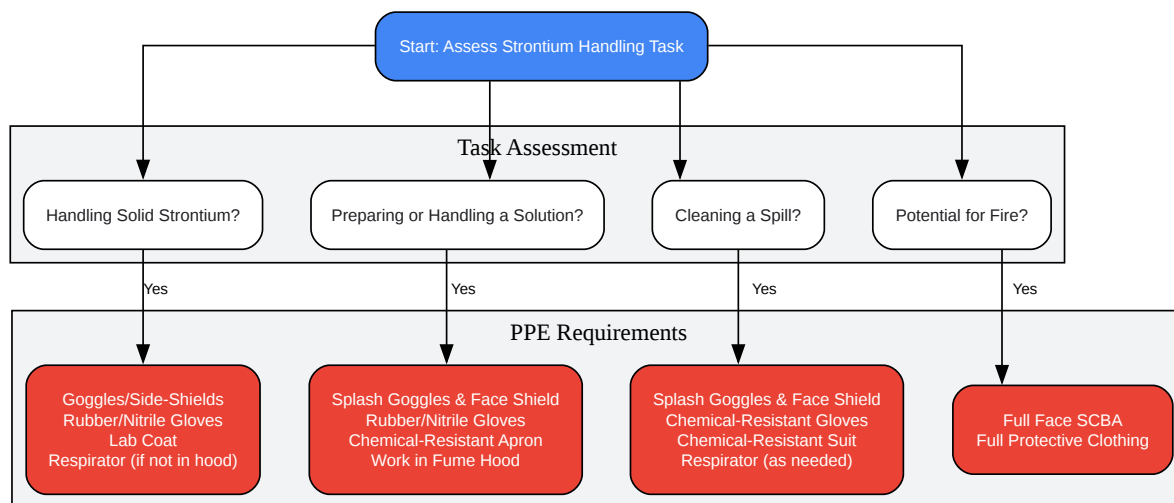
The selection of appropriate PPE is the first line of defense against chemical exposure. The following table summarizes the recommended PPE for handling **strontium**, categorized by the type of operation.

Operation	Eye Protection	Hand Protection	Body Protection	Respiratory Protection
Weighing and transferring solids	Chemical splash-proof goggles or safety glasses with side-shields. [1][2][3]	Rubber or nitrile gloves. [1][2][4]	Fully-buttoned lab coat, flame-retardant protective work clothing. [1][2]	NIOSH/MSHA approved respirator with a dust cartridge if not handled in a fume hood. [1][2][3]
Preparing solutions	Chemical splash goggles and a face shield. [2][4]	Rubber or nitrile gloves. [1][2][4]	Chemical-resistant apron or lab coat. [2]	Work within a properly functioning chemical fume hood. [2]
Cleaning spills	Chemical splash goggles and a face shield. [2][4]	Rubber, nitrile, butyl, neoprene, polyvinyl chloride (PVC), or Viton gloves. [2]	Chemical-resistant suit or apron. [2]	A NIOSH/MSHA approved respirator may be necessary depending on the spill size and airborne concentration. [2][3]
Firefighting	Full face, self-contained breathing apparatus. [1][5]	Flame-retardant protective work clothing. [1]	Full protective clothing to prevent contact with skin and eyes. [1][5]	Full face, self-contained breathing apparatus. [1][5]

Operational Plan: From Receipt to Disposal

A systematic approach to handling **strontium** minimizes risks. The following workflow details the key steps from receiving the chemical to its disposal.





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